

# Chemical formula and molar mass of Lead(II) sulfide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lead(II) sulfide

Cat. No.: B075296

[Get Quote](#)

## An In-Depth Technical Guide to Lead(II) Sulfide

This guide provides an overview of the fundamental chemical properties of **Lead(II) sulfide**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Formula

**Lead(II) sulfide** is an inorganic compound with the chemical formula  $\text{PbS}$ .<sup>[1][2][3]</sup> This formula indicates that it is composed of one lead (Pb) cation and one sulfide (S) anion in a 1:1 stoichiometric ratio.<sup>[4]</sup> The lead ion is in its +2 oxidation state.<sup>[3][5]</sup> This compound is also commonly known as plumbous sulfide or galena, which is its natural mineral form and the principal ore of lead.<sup>[1][4][6]</sup>

## Molecular Structure and Bonding

**Lead(II) sulfide** consists of lead cations ( $\text{Pb}^{2+}$ ) and sulfide anions ( $\text{S}^{2-}$ ).<sup>[4][5]</sup> The bonding between the lead and sulfur atoms is predominantly ionic, though it possesses some covalent character.<sup>[4]</sup> It crystallizes in a cubic structure, similar to the sodium chloride motif.<sup>[1][4]</sup> In this crystal lattice, each lead ion is octahedrally coordinated by six sulfur ions, and conversely, each sulfur ion is surrounded by six lead ions.<sup>[4]</sup>

## Molar Mass

The molar mass of a substance is the mass of one mole of that substance. For **Lead(II) sulfide** (PbS), the molar mass is calculated by summing the atomic masses of its constituent elements, lead (Pb) and sulfur (S).

- Molar Mass of PbS: 239.30 g/mol [1][2]

Other sources may cite slightly different values due to variations in isotopic composition, such as 239.2650 g/mol [7] and 239.26 g/mol [6]

## Quantitative Data Summary

The key quantitative properties of **Lead(II) sulfide** are summarized in the table below for easy reference.

Property	Value
Chemical Formula	PbS
Molar Mass	239.30 g/mol
Density	7.60 g/cm <sup>3</sup>
Melting Point	1,113 °C (1,386 K)
Boiling Point	1,281 °C (1,554 K)
Solubility in water	2.6 x 10 <sup>-11</sup> g/L (practically insoluble)

Data sourced from multiple references, standard state at 25 °C, 100 kPa unless otherwise noted.[1][2]

## Experimental Protocols

### Preparation of **Lead(II) Sulfide** via Precipitation

A common laboratory method for the synthesis of **Lead(II) sulfide** is through a precipitation reaction.[2]

Objective: To synthesize **Lead(II) sulfide** by reacting a soluble lead(II) salt with a sulfide source.

#### Materials:

- Lead(II) acetate ( $\text{Pb}(\text{CH}_3\text{COO})_2$ ) or Lead(II) nitrate ( $\text{Pb}(\text{NO}_3)_2$ )
- Hydrogen sulfide ( $\text{H}_2\text{S}$ ) gas or a solution of sodium sulfide ( $\text{Na}_2\text{S}$ )
- Deionized water
- Beakers
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven

#### Procedure:

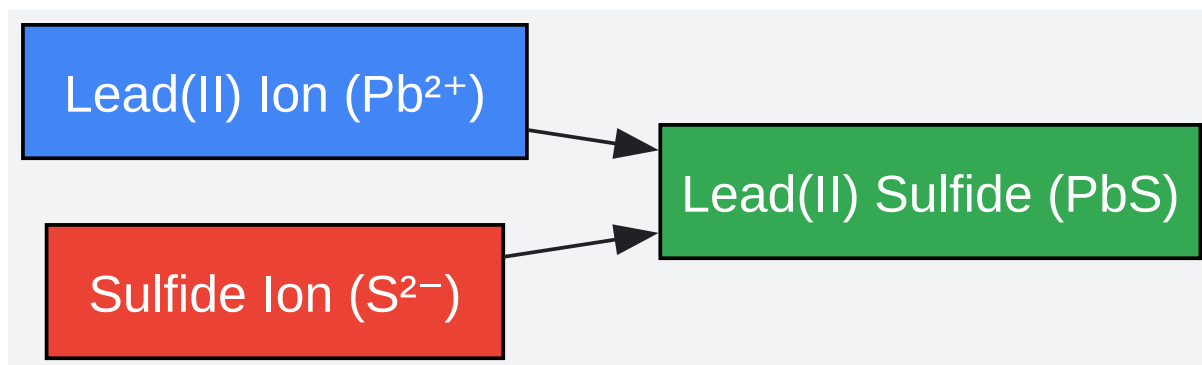
- Prepare an aqueous solution of a soluble lead(II) salt, such as lead(II) acetate, by dissolving it in deionized water.
- Slowly bubble hydrogen sulfide gas through the lead(II) acetate solution or add a solution of sodium sulfide dropwise.[2]
- A black precipitate of **Lead(II) sulfide** ( $\text{PbS}$ ) will form immediately.[3] The reaction is:  
$$\text{Pb}(\text{CH}_3\text{COO})_2(\text{aq}) + \text{H}_2\text{S}(\text{g}) \rightarrow \text{PbS}(\text{s}) + 2 \text{CH}_3\text{COOH}(\text{aq}).[2]$$
- Continue the addition of the sulfide source until no more precipitate is formed, indicating the reaction is complete.
- Collect the black precipitate by vacuum filtration.
- Wash the precipitate with deionized water to remove any unreacted reagents and byproducts.
- Dry the collected **Lead(II) sulfide** solid in a drying oven at a low temperature.

Safety Precautions: Lead compounds are toxic, and hydrogen sulfide is a highly toxic gas.[2]

This experiment must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety goggles.

## Visualization

The following diagram illustrates the logical relationship in the formation of **Lead(II) sulfide** from its constituent ions.



[Click to download full resolution via product page](#)

Caption: Ionic formation of **Lead(II) sulfide**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Lead(II) sulfide - Wikipedia [en.wikipedia.org]
- 2. Lead(II) sulfide - Sciencemadness Wiki [sciencemadness.org]
- 3. Lead(II) sulfide - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 4. The Structure and Uses of Lead(II) sulfide\_Chemicalbook [chemicalbook.com]
- 5. proprep.com [proprep.com]
- 6. Lead (II) sulfide Formula [softschools.com]
- 7. webqc.org [webqc.org]
- To cite this document: BenchChem. [Chemical formula and molar mass of Lead(II) sulfide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b075296#chemical-formula-and-molar-mass-of-lead-ii-sulfide>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)